

Best practices for handling and storage of Ioflupane (I-123)

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Compound of Interest

Compound Name: Ioflupane

Cat. No.: B1666865

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Technical Support Center: Ioflupane (I-123)

This technical support center provides best practices, troubleshooting guidance, and frequently asked questions for the handling and storage of **Ioflupane (I-123)**. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Ioflupane (I-123)**?

Ioflupane (I-123), commercially known as DaTscan, should be stored at a controlled room temperature between 20°C to 25°C (68° to 77°F).[1][2][3][4] It is crucial to avoid freezing the product.[5][6]

Q2: How should **Ioflupane (I-123)** be stored to ensure radiation safety?

Store **Ioflupane (I-123)** in its original lead container or equivalent radiation shielding to minimize radiation exposure.[1][2][3][7] All handling and storage procedures should comply with local regulations for radioactive materials.[5]

Q3: What is the shelf life of **Ioflupane (I-123)**?

The shelf life of **Ioflupane (I-123)** is limited due to the physical decay of Iodine-123, which has a half-life of 13.2 hours.[5][6] The product should not be used after the expiration date and time

stated on the label.[1][2] For the 2.5 ml vial, the expiry is 7 hours post-reference time, and for the 5 ml vial, it is 20 hours post-reference time.[5][6]

Q4: Does **loflupane** (I-123) solution contain a preservative?

No, **loflupane** (I-123) solution for injection does not contain a preservative.[1][2][3] Therefore, aseptic techniques must be strictly followed during handling and administration.

Q5: What are the consequences of improper storage?

Improper storage, such as deviation from the recommended temperature range or failure to use appropriate shielding, can lead to degradation of the product, inaccurate experimental results, and increased radiation exposure to personnel.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Particulate matter or discoloration observed in the vial	Product degradation or contamination.	Do not use the product. ^[1] Quarantine the vial and contact the manufacturer for guidance.
Lower than expected radioactivity count	Radioactive decay.	Ensure the dose is measured by a suitable radioactivity calibration system immediately before administration. ^[7] Adjust the volume to be administered based on the current radioactivity concentration and the desired dose.
Difficulty in withdrawing the solution	Vial pressure issues or improper technique.	Use a vented needle or introduce a small amount of sterile air into the vial before withdrawing the solution to equalize the pressure. Ensure proper aseptic technique is followed.
Accidental Spill	Mishandling of the vial or administration apparatus.	Follow established laboratory protocols for radioactive spills. This typically involves containing the spill, decontaminating the area, and monitoring for residual contamination. Dispose of all contaminated materials as radioactive waste. ^[5]
Personnel radiation exposure higher than expected	Inadequate shielding or improper handling techniques.	Review and reinforce radiation safety protocols. Ensure the use of appropriate personal protective equipment (PPE), including lead aprons and finger dosimeters. Minimize

time spent handling the radioactive material and maximize distance whenever possible.

Data Presentation

Table 1: Storage and Stability of **loflupane** (I-123)

Parameter	Specification
Storage Temperature	20°C to 25°C (68° to 77°F)[1][2][3][4]
Freezing	Do not freeze[5][6]
Shielding	Original lead container or equivalent[1][2][3][7]
Preservative	None[1][2][3]
Shelf Life (2.5 ml vial)	7 hours from activity reference time[5][6]
Shelf Life (5 ml vial)	20 hours from activity reference time[5][6]

Table 2: Physical and Radiochemical Properties of **loflupane** (I-123)

Property	Value
Radionuclide	Iodine-123 (I-123)
Physical Half-life	13.2 hours[5][6]
Primary Photon Energy	159 keV[5][6]
Supplied Radioactivity	185 MBq (5 mCi) in 2.5 mL at calibration[1][2][4]
Radioactivity Concentration	74 MBq/mL (2 mCi/mL) at calibration[2][4]

Experimental Protocols

Protocol 1: Receipt and Inspection of **loflupane** (I-123)

- Upon receipt, visually inspect the outer packaging for any signs of damage.
- Using a calibrated radiation survey meter, measure the radiation exposure at the surface of the package and at one meter. Record the readings.
- Transfer the package to a designated radioactive material handling area.
- Carefully open the package, wearing appropriate personal protective equipment (PPE), including gloves and a lab coat.
- Remove the lead pot containing the vial.
- Visually inspect the vial for any signs of damage, such as cracks or leaks.
- Inspect the solution for clarity, color, and the presence of any particulate matter.^[1] The solution should be clear and colorless.^[5]
- Verify that the product name, lot number, and expiration date on the vial match the information on the packing slip.
- Log the receipt of the radioactive material in the laboratory's inventory system, including the date, time, activity, and the name of the authorized user.

Protocol 2: Aliquoting and Dose Preparation (Aseptic Technique)

- Perform all manipulations within a shielded fume hood or a biological safety cabinet approved for handling radioactive materials.
- Clean the rubber septum of the vial with a sterile alcohol wipe.
- Using a sterile, shielded syringe, withdraw the required volume of **loflupane** (I-123) solution.
- To minimize the risk of injection site pain, it is recommended to administer the injection slowly over 15 to 20 seconds.^{[5][6]}
- Assay the prepared dose in a dose calibrator to confirm the activity.
- Record the prepared dose, time of assay, and patient/subject identifier.

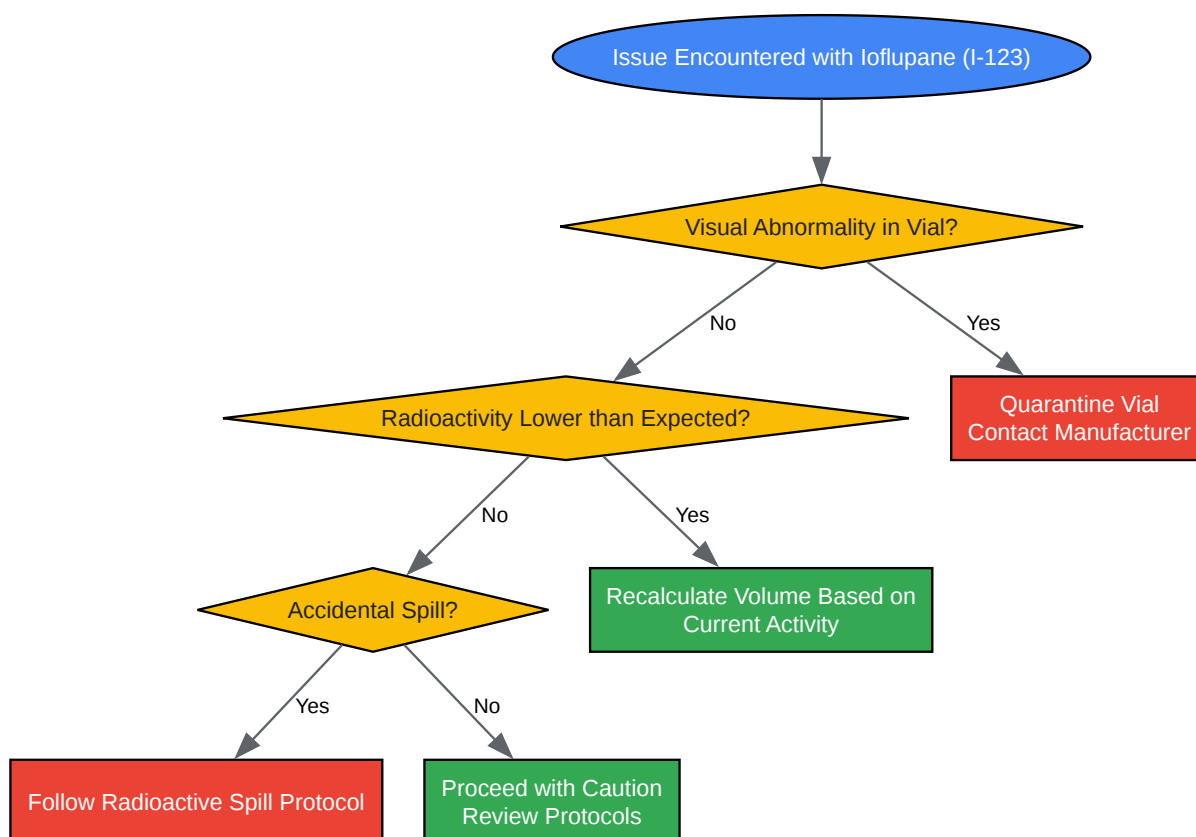
- Dispose of the needle and syringe in a designated sharps container for radioactive waste.

Mandatory Visualizations



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Caption: Experimental workflow for **Ioflupane** (I-123) from receipt to disposal.



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Caption: Troubleshooting decision tree for common issues with **loflupane** (I-123).

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